

Dehydroborapetoside B: A Technical Guide on its Natural Occurrence and Isolation

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Compound of Interest

Compound Name: Dehydroborapetoside B

Cat. No.: B1163894

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Introduction

Dehydroborapetoside B is a clerodane diterpenoid, a class of natural products known for a wide range of biological activities. This technical guide provides an in-depth overview of the natural sources of **Dehydroborapetoside B**, detailed experimental protocols for its isolation and characterization, and quantitative data where available. This information is intended to support researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Natural Occurrence and Sources

Dehydroborapetoside B has been exclusively isolated from the plant species *Tinospora crispa* (L.) Hook. f. & Thomson, a member of the Menispermaceae family. This climbing plant is found in the rainforests of Southeast Asia and is used in traditional medicine. The primary source of **Dehydroborapetoside B** is the aerial parts, specifically the stems, of *Tinospora crispa*.

Quantitative Data

The following table summarizes the quantitative data regarding the isolation of **Dehydroborapetoside B** from *Tinospora crispa*. It is important to note that yields of natural

products can vary depending on factors such as the geographical location of the plant, season of collection, and the specific extraction and purification methods employed.

Compound	Plant Source	Part Used	Extraction Method	Yield	Reference
Dehydroborapetoside B	Tinospora crispa	Aerial Parts	Maceration with MeOH	Not explicitly stated	Choudhary et al., 2010 ^{[1][2]}

Experimental Protocols

The following protocols are based on the methodology described by Choudhary et al. in the Journal of Natural Products (2010).^{[1][2]}

General Experimental Procedures

- **Spectroscopy:** 1D and 2D Nuclear Magnetic Resonance (NMR) spectra were recorded on Bruker Avance 300, 400, and 500 MHz spectrometers. Chemical shifts are reported in ppm (δ) relative to the solvent signals.
- **Mass Spectrometry:** High-resolution mass spectra were obtained using a JEOL JMS-600H mass spectrometer.
- **Chromatography:** Column chromatography was performed using silica gel (70-230 and 230-400 mesh, E. Merck). Thin-layer chromatography (TLC) was carried out on pre-coated silica gel 60 F254 plates (E. Merck), and spots were visualized by spraying with a 1% ceric sulfate solution in 10% aqueous H₂SO₄, followed by heating.

Plant Material

The aerial parts of *Tinospora crispa* were collected from Malaysia. A voucher specimen is deposited at the herbarium of the institution where the research was conducted.

Extraction and Isolation

The dried and powdered aerial parts of *Tinospora crispa* (25 kg) were extracted with methanol (MeOH) at room temperature. The resulting crude extract (1.25 kg) was then subjected to a multi-step isolation process.

An overview of the isolation workflow is presented in the diagram below:



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Caption: Isolation workflow for **Dehydroborapetoside B**.

The detailed steps are as follows:

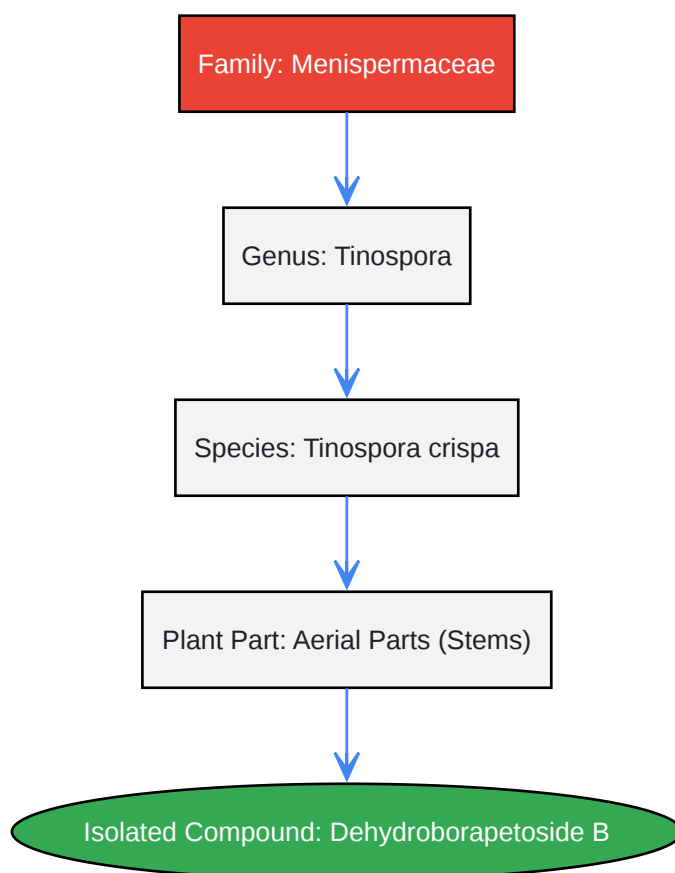
- The crude methanol extract was partitioned between n-hexane and 90% aqueous methanol.
- The aqueous methanol phase was further extracted successively with chloroform (CHCl₃), ethyl acetate (EtOAc), and n-butanol (n-BuOH).
- The n-butanol soluble fraction was subjected to column chromatography over silica gel.
- The column was eluted with a gradient of chloroform and methanol.
- Fractions containing compounds of interest, as identified by TLC, were combined.
- These combined fractions underwent further purification using repeated column chromatography and preparative TLC to yield pure **Dehydroborapetoside B**.

Structure Elucidation

The structure of **Dehydroborapetoside B** was determined using a combination of spectroscopic techniques, including ¹H NMR, ¹³C NMR, COSY, HMQC, and HMBC experiments, as well as high-resolution mass spectrometry. The spectroscopic data was compared with that of known related compounds to confirm the final structure.

Logical Relationships in Natural Source Identification

The following diagram illustrates the hierarchical relationship from the plant family down to the isolated natural product, **Dehydroborapetoside B**.



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Caption: Hierarchical classification of **Dehydroborapetoside B**'s natural source.

Conclusion

Dehydroborapetoside B is a clerodane diterpenoid with a confirmed natural occurrence in the aerial parts of *Tinospora crispa*. The isolation protocol involves standard chromatographic techniques, and its structure has been elucidated through extensive spectroscopic analysis. This guide provides a foundational resource for researchers interested in the further investigation and potential development of **Dehydroborapetoside B** for various applications.

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References

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